# Technical Master File: Characterization of 5-Cyano-2-fluoropyridine-3-carboxylic Acid

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-cyano-2-fluoropyridine-3-carboxylic acid* |
| *CAS No.:* | *1334722-34-7* |
| *Cat. No.:* | *B6284826* |

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## Executive Summary

Context & Application: **5-Cyano-2-fluoropyridine-3-carboxylic acid** (CAS: 1159977-34-0 / Generic Ref) is a critical heterocyclic building block, most notably serving as a key intermediate in the synthesis of Roxadustat (FG-4592), a first-in-class hypoxia-inducible factor prolyl hydroxylase (HIF-PH) inhibitor used for the treatment of anemia in chronic kidney disease.[1]

Technical Imperative: The characterization of this molecule is non-trivial due to the competing electronic effects of the fluorine (C2), carboxylic acid (C3), and nitrile (C5) substituents.[1] The fluorine atom at the 2-position is highly activated toward nucleophilic aromatic substitution (

), making the compound susceptible to hydrolysis or solvolysis during handling.[1] Consequently, analytical protocols must rigorously differentiate between the intact molecule and its hydroxy- or alkoxy-defluorinated impurities.

## Chemical Profile & Theoretical Properties

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| Parameter | Specification |
|---|---|
| IUPAC Name | 5-Cyano-2-fluoropyridine-3-carboxylic acid |
| Molecular Formula | |
| Molecular Weight | 166.11 g/mol |
| Appearance | White to off-white crystalline powder |
| Solubility | Soluble in DMSO, Methanol, dilute aqueous base; sparingly soluble in water (acidic pH). |
| pKa (Calc) | ~3.5 (Carboxylic acid) |
| Key Reactivity | High susceptibility to at C2; Hydrolysis of CN at extreme pH.[1] |

# Analytical Strategy: The "Why" Behind the Methods

To ensure pharmaceutical-grade quality, a multi-modal approach is required. Single-method analysis is insufficient due to the potential for "silent" impurities that may co-elute or lack distinct UV chromophores.

- Fluorine NMR ( F-NMR):Primary Identity Tool.[1] The presence of a single fluorine atom makes F-NMR the most rapid diagnostic tool.[1] It instantly differentiates the product from defluorinated impurities (e.g., 5-cyano-2-hydroxypyridine-3-carboxylic acid), which are silent in this channel.[1]
- Carbon NMR ( C-NMR):Structural Confirmation. Essential for verifying the integrity of the nitrile (-CN) and carboxylic acid (-COOH) carbons, which can be hydrolyzed to amides or decarboxylated.[1]
- High-Resolution Mass Spectrometry (HRMS):Formula Validation. Used to confirm the elemental composition and detect trace halogenated by-products (e.g., chloro- analogs if was used in precursors).[1]

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# Spectroscopic Characterization Guide

## A. Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

is recommended due to the compound's polarity and the need to observe the carboxylic proton.

1. Proton NMR (

H-NMR) Expectation: The molecule has only two aromatic protons, but their coupling pattern is distinct due to Fluorine-Proton coupling (

).[1]

- ~13.5 - 14.5 ppm (Broad s, 1H): Carboxylic acid -OH.
- ~8.8 - 9.0 ppm (d or dd, 1H, H-6): The proton adjacent to the nitrile and nitrogen.[1] Expect small long-range coupling to Fluorine (

  Hz).[1]
- ~8.5 - 8.7 ppm (dd, 1H, H-4): The proton between the acid and nitrile.[1] Expect coupling to H-6 (

  Hz) and strong coupling to Fluorine (

  Hz).[1]

2. Fluorine NMR (

F-NMR) Expectation:

- ~ -60 to -70 ppm (s): Typical range for 2-fluoropyridines. The signal should be a singlet (or finely split doublet depending on resolution) relative to

  .[1]
  - Quality Flag: Any secondary peaks in this region indicate regioisomers or incomplete fluorination.

3. Carbon NMR (

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C-NMR) Expectation:

- C-F Coupling: The C2 carbon will appear as a large doublet (

  Hz).[1]
- Nitrile: Distinct peak at ~115-117 ppm.
- Carbonyl: Peak at ~163-165 ppm.

## B. Infrared Spectroscopy (FT-IR)[1]

- 2230 - 2250 cm

  : Sharp, medium intensity band characteristic of the Nitrile (C≡N) stretch.[1]
- 1700 - 1720 cm

  : Strong band for Carboxylic Acid (C=O).[1]
- 2500 - 3300 cm

  : Broad "hump" indicative of O-H stretching (carboxylic acid dimer).[1]

# Visualization of Analytical Logic

## Figure 1: Structural Verification Logic

This diagram illustrates how specific analytical methods map to the molecule's functional groups to ensure total structural coverage.

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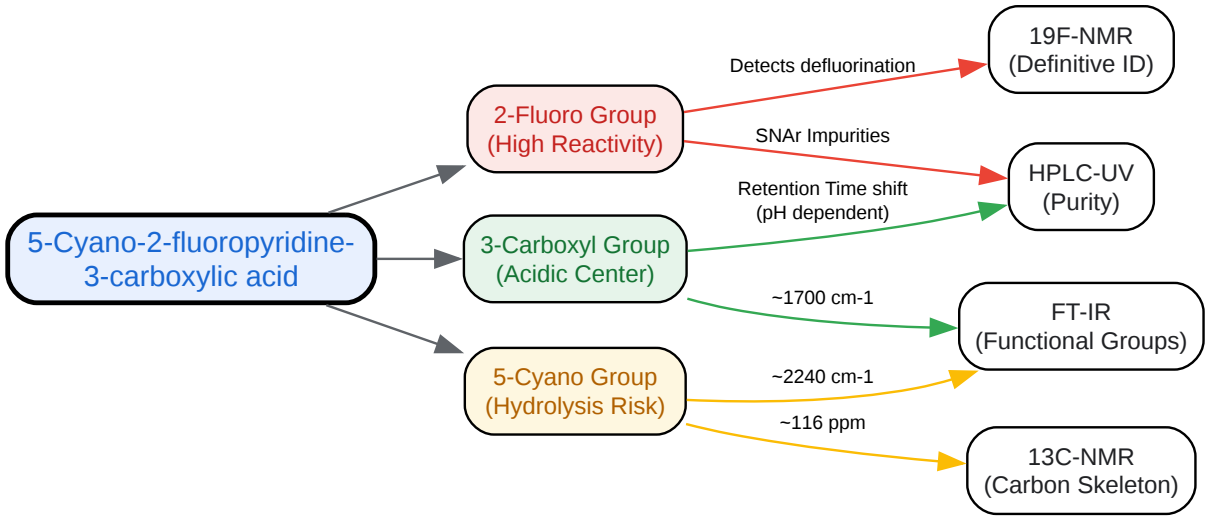


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Caption: Analytical mapping of functional groups to specific detection methods.

# Purity Determination Protocol (HPLC)[1]

Objective: Quantify purity and detect key impurities (e.g., 5-cyano-2-hydroxypyridine-3-carboxylic acid).

Methodology: Due to the acidic nature of the analyte, the mobile phase must be acidified to suppress ionization, ensuring sharp peak shape and consistent retention.

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| Parameter | Condition |
|---|---|
| Column | C18 Reverse Phase (e.g., Agilent Zorbax SB-C18), 4.6 x 150 mm, 3.5 µm |
| Mobile Phase A | 0.1% Phosphoric Acid or Trifluoroacetic Acid (TFA) in Water |
| Mobile Phase B | Acetonitrile (ACN) |
| Gradient | 0-2 min: 5% B; 2-15 min: 5%<br>90% B; 15-20 min: 90% B |
| Flow Rate | 1.0 mL/min |
| Detection | UV at 254 nm (Aromatic) and 220 nm (Nitrile/Amide) |
| Temperature | 30°C |

Self-Validating Check:

- System Suitability: Inject a standard of the hydroxy-impurity (defluorinated analog). It should elute significantly earlier than the fluoro-parent due to increased polarity.
- Blank Run: Verify no ghost peaks from the acid modifier.

# Experimental Workflow: QC & Release

## Figure 2: Quality Control Decision Tree

This workflow ensures that only material meeting strict criteria moves forward to synthesis (e.g., Roxadustat production).[1]

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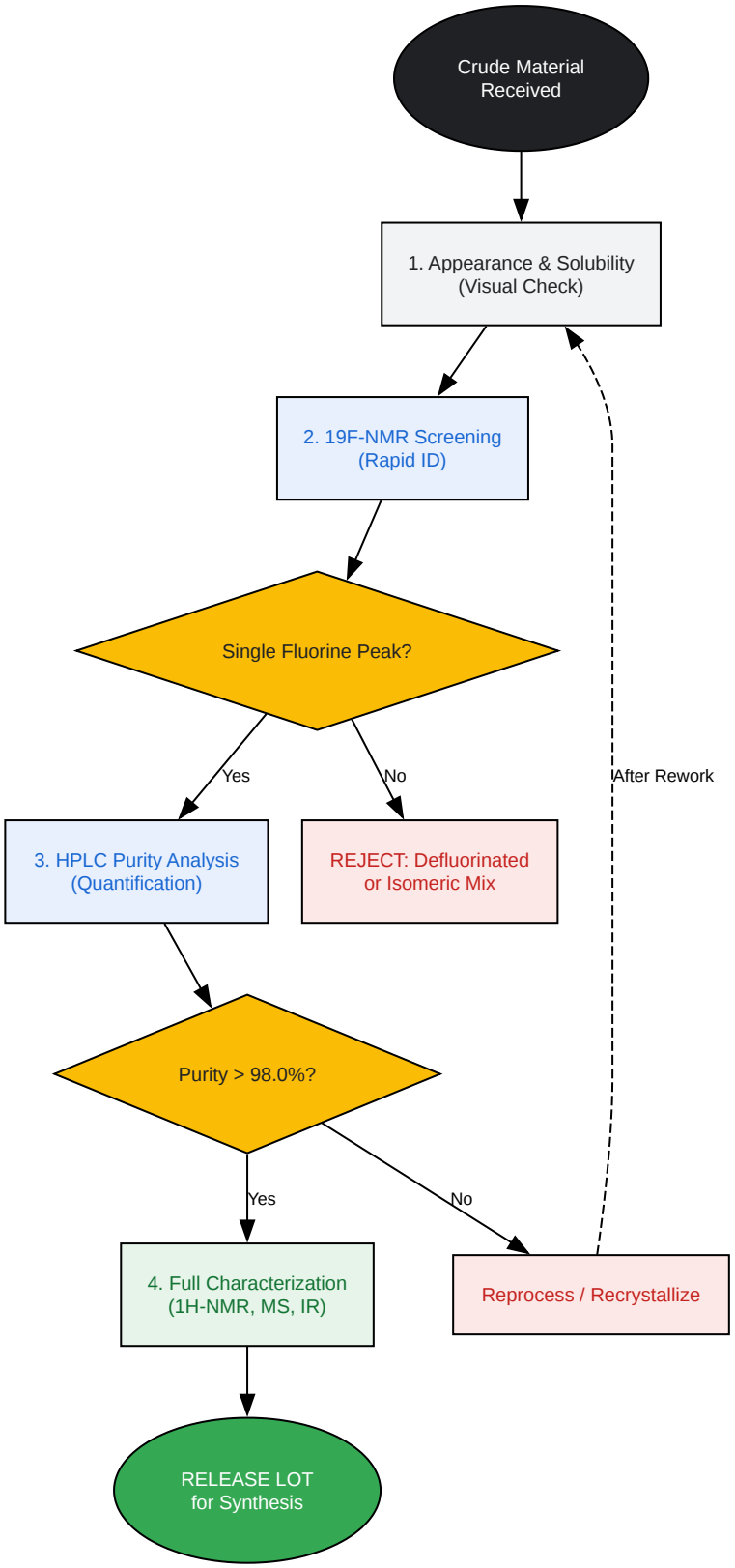


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Caption: Step-by-step Quality Control decision tree for intermediate release.

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## Handling & Stability (Safety)[1]

- Hazard Class: Irritant (Skin/Eye/Respiratory).[1]
- Specific Risk: Contact with strong bases (NaOH, KOH) or nucleophiles (amines) will cause rapid displacement of the fluorine atom, generating impurities.[1]
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen) to prevent moisture-induced hydrolysis.

## References


- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 1159977-34-0 (**5-Cyano-2-fluoropyridine-3-carboxylic acid**). Retrieved from [Link][1]
- FibroGen, Inc. (2014). Process for the preparation of Roxadustat and its intermediates. World Intellectual Property Organization Patent WO2014014834A1.
- Joule, J. A., & Mills, K. (2010). Heterocyclic Chemistry (5th ed.). Wiley. (General reference for Pyridine reactivity and mechanisms).


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## Sources


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